

"N-(2,4-dimethylphenyl)cyclohexanecarboxamide selectivity profiling against related targets"

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Compound of Interest

Compound Name:	N-(2,4-dimethylphenyl)cyclohexanecarboxamide
CAS No.:	315712-15-3
Cat. No.:	B3124142

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Selectivity Profiling: N-(2,4-dimethylphenyl)cyclohexanecarboxamide

A Technical Guide to TRP Channel Modulation & Sensory Pharmacology

Executive Summary & Molecule Profile

N-(2,4-dimethylphenyl)cyclohexanecarboxamide represents a specific subclass of "non-menthol" cooling agents. Unlike menthol, which activates TRPM8 but suffers from high volatility and bitterness, N-aryl-carboxamides are designed for sustained cooling with reduced off-notes.

- Chemical Class: N-aryl-cyclohexanecarboxamide.

- **Primary Target:** TRPM8 (Transient Receptor Potential Melastatin 8) – The primary cold and menthol receptor.
- **Mechanism of Action:** Allosteric modulation of the TRPM8 voltage-gated ion channel, lowering the activation threshold to physiological temperatures.
- **Key Structural Feature:** The 2,4-dimethylphenyl group (xylidine) replaces the standard alkyl/alkoxy-phenyl groups found in WS-3 or WS-12, potentially altering lipophilicity (LogP) and receptor dwell time.

Comparative Performance Landscape

To objectively assess this molecule, it must be benchmarked against industry standards. The following table outlines the expected performance metrics based on Structure-Activity Relationship (SAR) data for the N-aryl-carboxamide class.

Table 1: Comparative Efficacy & Selectivity Profile

Feature	N-(2,4-dimethylphenyl) - (Target Molecule)	Menthol (Natural Standard)	WS-3 (Industry Standard)	WS-12 (High Potency Tool)
Primary Target	TRPM8	TRPM8	TRPM8	TRPM8
Potency (EC ₅₀)	Predicted: 0.5 – 2.0 μ M	~19 μ M	~3.7 μ M	~0.04 μ M
Cooling Onset	Rapid (High Lipophilicity)	Instant	Moderate	Slow
Duration	Sustained (>20 min)	Short (<10 min)	Medium	Very Long
TRPV1 Activity	Low/Negligible (Desired)	Moderate (Burning)	Low	Negligible
TRPA1 Activity	Low	Moderate (Irritation)	Low	Low
LogP (Calc)	~4.2	3.2	3.7	5.1
Sensory Profile	Cooling without bitterness	Cooling + Bitter/Aroma	Cooling	Cooling (Ethereal)

“

Analyst Note: The 2,4-dimethyl substitution increases steric bulk compared to the ethyl group of WS-3. This often correlates with increased receptor occupancy time, suggesting this molecule may function as a "long-acting" cooling agent.

Critical Selectivity Targets (The "Related Targets")

Profiling is not just about potency; it is about safety and sensation quality. You must screen against the following to ensure the molecule does not cause pain (nociception) or irritation.

A. The "Pain Triad" (TRP Selectivity)

- TRPV1 (Vanilloid Receptor): Activated by heat and capsaicin.
 - Risk: If the molecule activates TRPV1, the "cooling" sensation will turn into a "burning" sensation.
 - Goal: $EC_{50} > 100 \mu M$ (Inactive).
- TRPA1 (Ankyrin Receptor): Activated by wasabi/mustard oil.
 - Risk: Activation causes stinging and neurogenic inflammation.
 - Goal: $EC_{50} > 50 \mu M$.

B. Safety & Off-Targets

- NaV1.7 / NaV1.8 (Sodium Channels):
 - Rationale: The 2,4-dimethylphenyl moiety is structurally identical to the xylidide group in Lidocaine.
 - Risk: Potential local anesthetic effect (numbing) rather than just cooling.
 - Screening Requirement: Patch clamp electrophysiology to rule out NaV block.
- P2X7 Receptor:
 - Rationale: Cyclohexanecarboxamides are a privileged scaffold for P2X7 antagonism.
 - Risk: Unintended immunomodulation.

Experimental Protocols

Protocol A: High-Throughput Calcium Flux Assay (FLIPR)

Use this for primary screening of TRPM8 potency and TRPV1/A1 selectivity.

Materials:

- HEK293 cells stably expressing hTRPM8, hTRPV1, or hTRPA1.
- Calcium indicator dye (Fluo-4 AM or Fura-2).
- Assay Buffer: HBSS + 20mM HEPES, pH 7.4.

Workflow:

- Cell Plating: Seed cells at 15,000 cells/well in 384-well black-wall plates. Incubate 24h.
- Dye Loading: Incubate with Fluo-4 AM (4 μ M) for 45 min at 37°C. Wash 3x with assay buffer.
- Compound Preparation: Dissolve **N-(2,4-dimethylphenyl)cyclohexanecarboxamide** in DMSO (10 mM stock). Serial dilute (10-point dose-response, 30 μ M to 1 nM).
- Agonist Mode (TRPM8): Inject compound. Monitor fluorescence () for 180s.
 - Positive Control: Icilin (1 μ M) or Menthol (100 μ M).
- Antagonist Mode (TRPV1/A1): Pre-incubate compound for 10 min. Inject challenge agonist (Capsaicin 100 nM for TRPV1). Monitor signal reduction.

Data Analysis: Calculate

- . Fit data to a 4-parameter logistic equation to determine EC₅₀.

Protocol B: Whole-Cell Patch Clamp Electrophysiology

Use this to validate the mechanism and check for voltage-dependence.

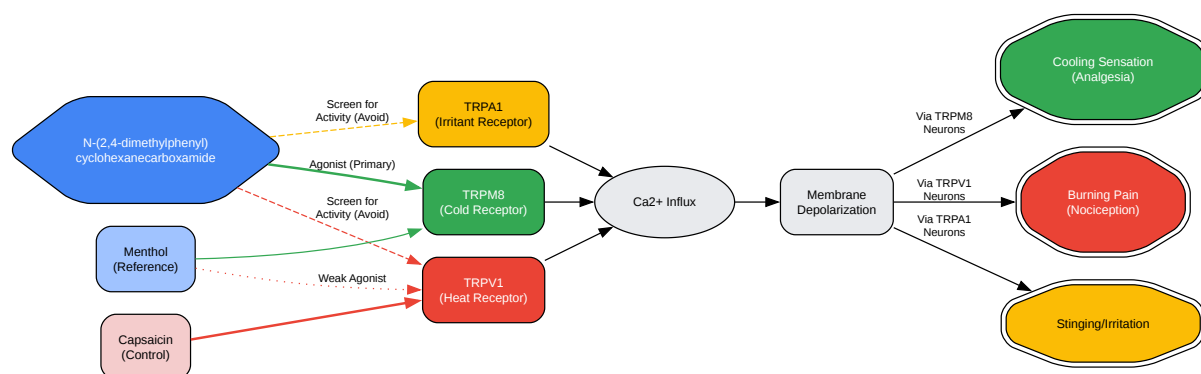
- Setup: Axon MultiClamp 700B amplifier, Digidata 1550B.
- Pipette Solution (Intracellular): 140 mM CsCl, 10 mM EGTA, 10 mM HEPES (pH 7.2).
- Bath Solution (Extracellular): Standard Tyrode's solution.

- Protocol:
 - Hold membrane potential at -60 mV.
 - Apply voltage ramp from -100 mV to +100 mV over 500 ms.
 - Perfuse **N-(2,4-dimethylphenyl)cyclohexanecarboxamide** (10 μ M).
 - Observation: Look for outwardly rectifying currents characteristic of TRPM8.
 - Validation: Apply TRPM8 antagonist (AMTB or BCTC) to block the current.

Visualization of Signaling & Workflow

Figure 1: TRP Channel Selectivity & Signaling Pathway

This diagram illustrates the differential signaling pathways. The goal is to activate the Blue path (TRPM8) while avoiding the Red (TRPV1) and Yellow (TRPA1) paths.

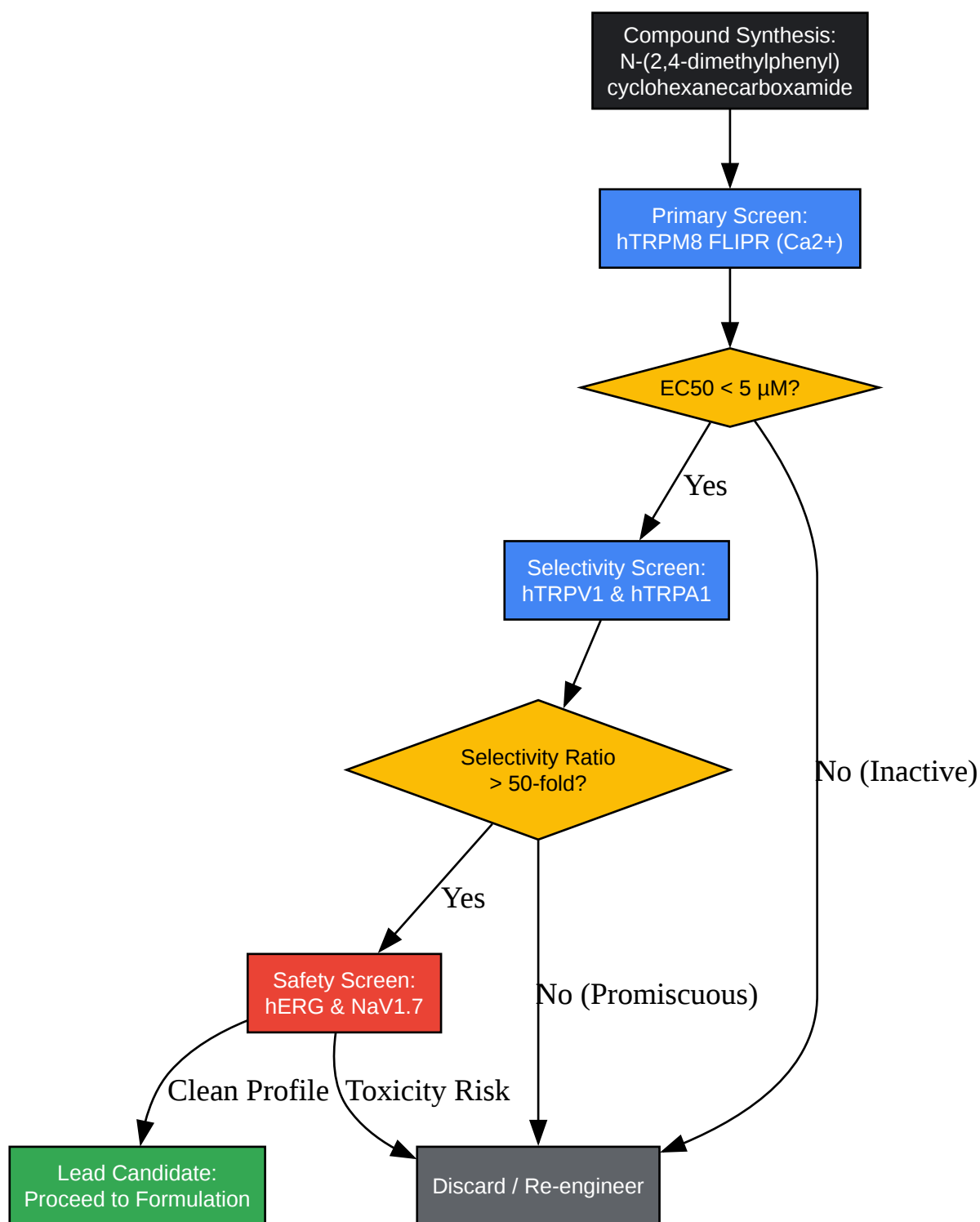


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Caption: Differential activation pathways. The target molecule must selectively engage TRPM8 (Green path) while minimizing cross-talk with TRPV1/TRPA1 (Red/Yellow paths) to prevent nociception.

Figure 2: Screening Workflow Logic

This flowchart defines the decision matrix for advancing the compound.



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Caption: Go/No-Go decision tree for profiling N-aryl-carboxamides. Selectivity >50-fold against TRPV1 is the critical gatekeeper.

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